

Measuring the Activity of CGS 35601 in Plasma: Application Notes and Protocols

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Compound of Interest

Compound Name: CGS 35601

Cat. No.: B1668551

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Introduction

CGS 35601 is a potent vasopeptidase inhibitor that simultaneously targets three key enzymes in cardiovascular regulation: Angiotensin-Converting Enzyme (ACE), Neutral Endopeptidase (NEP), and Endothelin-Converting Enzyme (ECE).[1][2][3] This triple inhibitory action makes **CGS 35601** a subject of significant interest in the research and development of treatments for cardiovascular diseases, such as hypertension and heart failure.[1] By blocking ACE and ECE, **CGS 35601** prevents the production of the potent vasoconstrictors angiotensin II and endothelin-1, respectively.[1] Concurrently, its inhibition of NEP protects vasodilatory peptides like bradykinin and natriuretic peptides from degradation.[1]

These application notes provide a comprehensive overview and detailed protocols for measuring the activity of **CGS 35601** in plasma, a critical step in preclinical and clinical evaluation. The methodologies described herein focus on robust and sensitive fluorometric assays for determining the inhibitory effect of **CGS 35601** on plasma ACE, NEP, and ECE.

Signaling Pathway of CGS 35601 Action

Caption: Mechanism of **CGS 35601** action.

Data Presentation

The inhibitory activity of **CGS 35601** has been characterized both in vitro against purified enzymes and in vivo through the measurement of physiological responses following its administration.

In Vitro Inhibitory Activity of CGS 35601

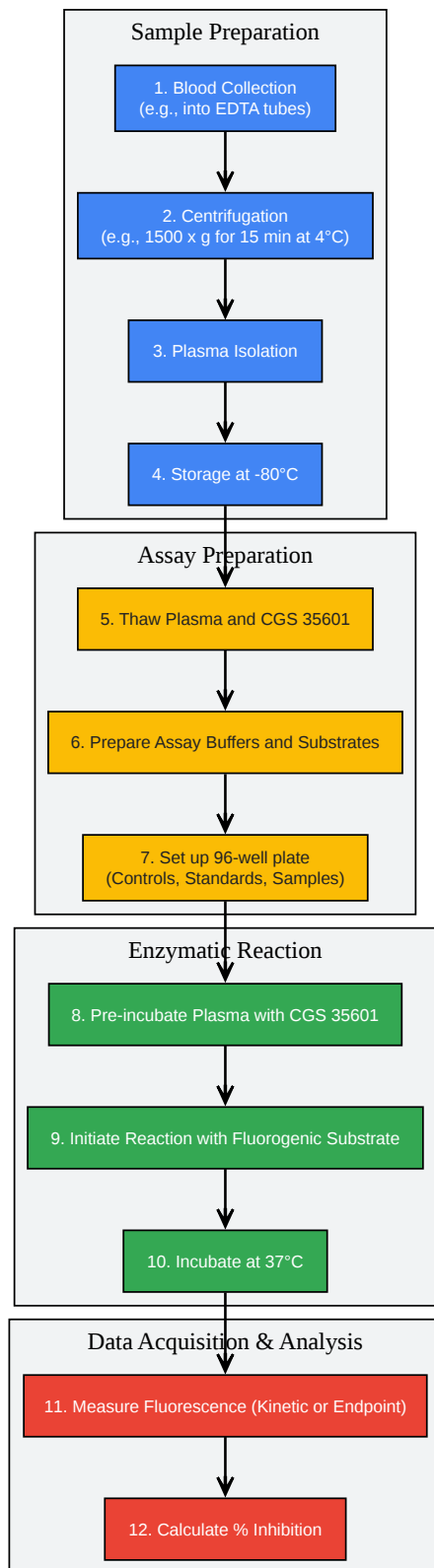
Enzyme Target	IC50 (nM)
Neutral Endopeptidase (NEP)	2
Angiotensin-Converting Enzyme (ACE)	22
Endothelin-Converting Enzyme (ECE)	55
Data sourced from references[1][2].	

In Vivo Functional Inhibition in Conscious Rats

The following table summarizes the functional inhibitory effects observed in conscious rats, demonstrating the potent in vivo activity of **CGS 35601** and its orally active prodrug, CGS 37808.

Compound	Dose & Route	Target Pathway	Measured Effect	Time Frame
CGS 35601	10 mg/kg, IV	ACE	74-94% inhibition of angiotensin I-induced pressor response	Within 2 hours
10 mg/kg, IV	ECE	82% and 72% suppression of big endothelin-1-induced pressor response	At 30 and 120 minutes	
10 mg/kg, IV	NEP	170% increase in plasma atrial natriuretic peptide (ANP) immunoreactivity	Up to 4 hours	
CGS 37808 (prodrug)	10 mgEq/kg, Oral	ACE	Average 49% inhibition of angiotensin I-induced pressor response	Within 4 hours
10 mgEq/kg, Oral	ECE	71% and 67% suppression of big endothelin-1-induced pressor response	At 30 and 120 minutes	
10 mgEq/kg, Oral	NEP	103% increase in plasma ANP immunoreactivity	Up to 4 hours	
Data sourced from reference[2].				

Experimental Workflow for Measuring CGS 35601 Activity in Plasma



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References

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- 2. CGS 35601 and its orally active prodrug CGS 37808 as triple inhibitors of endothelin-converting enzyme-1, neutral endopeptidase 24.11, and angiotensin-converting enzyme - PubMed [pubmed.ncbi.nlm.nih.gov]
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